

# K-7174 dihydrochloride solubility in DMSO and water

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## Compound of Interest

Compound Name: *K-7174 dihydrochloride*

Cat. No.: *B11931750*

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## K-7174 Dihydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility, handling, and use of **K-7174 dihydrochloride**.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for dissolving **K-7174 dihydrochloride**?

A1: **K-7174 dihydrochloride** is soluble in both water and DMSO. For cell culture experiments, DMSO is commonly used to prepare a concentrated stock solution, which is then further diluted in an aqueous medium.

Q2: I'm seeing conflicting information about the solubility of **K-7174 dihydrochloride** in water. What is the correct value?

A2: Different suppliers report varying solubility of **K-7174 dihydrochloride** in water, with values cited as 2 mg/mL and 15 mg/mL. This discrepancy could be due to differences in the compound's purity, crystal structure, or the methodology used to determine solubility. We recommend starting with the lower value (2 mg/mL) and carefully observing for complete

dissolution. If your experimental needs require a higher concentration, you can attempt to dissolve it at 15 mg/mL, but be vigilant for any precipitation.

Q3: My **K-7174 dihydrochloride** is not dissolving completely in water. What should I do?

A3: If you encounter issues with dissolving **K-7174 dihydrochloride** in water, consider the following troubleshooting steps:

- Vortexing: Mix the solution vigorously using a vortex mixer.
- Sonication: Use a sonicator bath to aid dissolution.
- Warming: Gently warm the solution in a water bath (e.g., at 37°C). However, be cautious about potential degradation at higher temperatures.
- pH Adjustment: The pH of the solution can influence the solubility of dihydrochloride salts. While specific data for K-7174 is limited, adjusting the pH might be a variable to consider for problematic batches.

Q4: How should I prepare a stock solution of **K-7174 dihydrochloride** in DMSO?

A4: To prepare a stock solution in DMSO, you can follow the concentrations provided in the solubility table below. For instance, to make a 10 mM stock solution, you would dissolve the appropriate mass of **K-7174 dihydrochloride** in the calculated volume of DMSO.<sup>[1]</sup> Always use freshly opened, high-purity DMSO to avoid issues with water absorption, which can affect solubility.<sup>[1]</sup>

Q5: How should I store the solid compound and my stock solutions?

A5:

- Solid Compound: Store the solid powder at -20°C for long-term storage (up to 3 years).<sup>[2]</sup>
- Stock Solutions: Aliquot your stock solutions to avoid repeated freeze-thaw cycles.<sup>[2]</sup>
  - Store at -80°C for up to 6 months.<sup>[1]</sup>
  - Store at -20°C for up to 1 month.<sup>[1][2]</sup>

## Solubility Data

Solvent	Reported Solubility	Molar Mass (dihydrochloride)
Water	15 mg/mL	641.67 g/mol
2 mg/mL (clear solution)		
DMSO	Soluble (formulation possible) [3]	
≥17.6 mg/mL (estimated from 10mM)[1]		

## Experimental Protocols

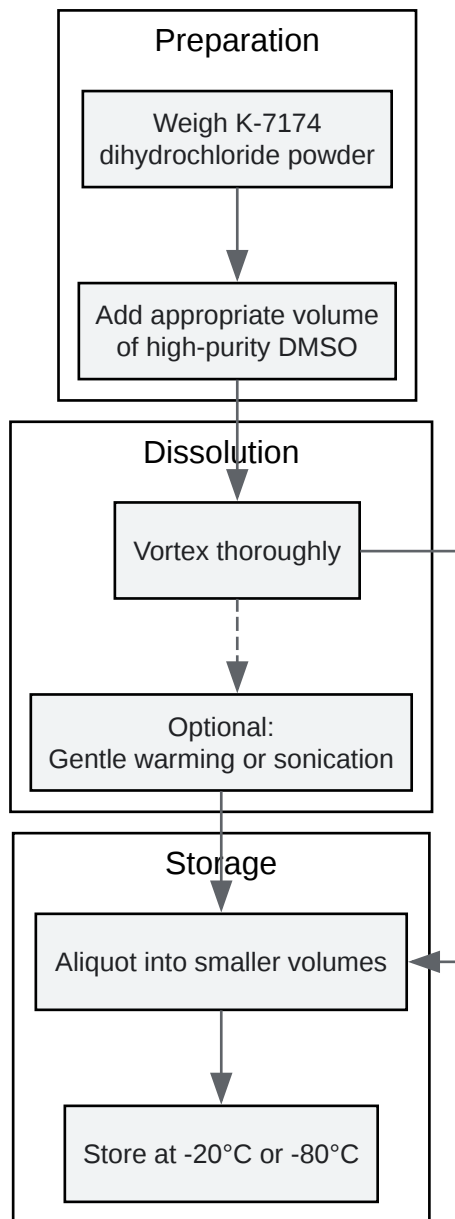
### Protocol for Preparing a 10 mM Stock Solution in DMSO

- Calculate the required mass:
  - Molecular Weight of **K-7174 dihydrochloride**: 641.67 g/mol
  - To prepare 1 mL of a 10 mM solution:
    - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 641.67 \text{ g/mol} = 0.0064167 \text{ g}$
    - $\text{Mass (mg)} = 6.42 \text{ mg}$
- Dissolution:
  - Weigh out 6.42 mg of **K-7174 dihydrochloride** powder.
  - Add 1 mL of high-purity DMSO.
  - Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to assist dissolution if necessary.
- Storage:
  - Aliquot the stock solution into smaller volumes in tightly sealed vials.

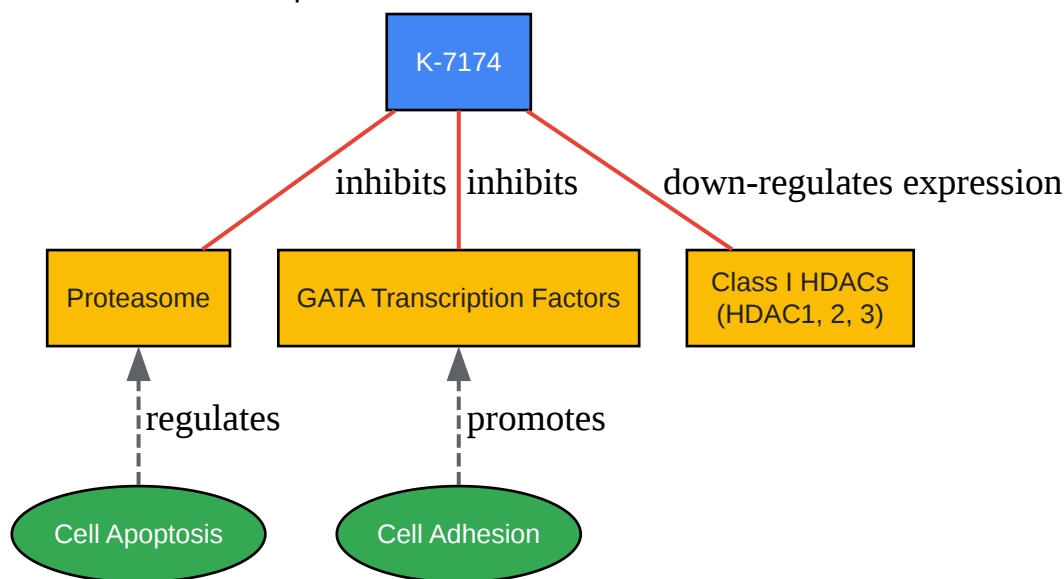
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1][2]</sup>

## Visualizations

## Workflow for K-7174 Dihydrochloride Stock Solution Preparation



## Simplified Mechanism of Action of K-7174

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medkoo.com [medkoo.com]
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